

The Spectroscopic Signature of (-)-4-Benzyl Albuterol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Benzyl albuterol, (-)-

CAS No.: 174607-68-2

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for (-)-4-Benzyl albuterol, a key intermediate and potential impurity in the synthesis of the widely used bronchodilator, Levalbuterol. Designed for researchers, scientists, and drug development professionals, this document elucidates the structural features of the molecule through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices and the self-validating nature of the described protocols are emphasized to ensure scientific integrity and practical applicability.

Introduction

(-)-4-Benzyl albuterol, with the IUPAC name (R)-2-(tert-butylamino)-1-[3-(hydroxymethyl)-4-(phenylmethoxy)phenyl]ethanol, is the R-enantiomer of 4-Benzyl albuterol.[1] It serves as a crucial precursor in the stereoselective synthesis of Levalbuterol, the pharmacologically active enantiomer of albuterol.[2] The purity and structural integrity of this intermediate are paramount to the safety and efficacy of the final active pharmaceutical ingredient (API). Consequently, robust analytical characterization using a suite of spectroscopic techniques is a critical aspect of quality control in the pharmaceutical industry. This guide presents a detailed analysis of the

NMR, IR, and MS data for (-)-4-Benzyl albuterol, providing a foundational reference for its identification and characterization.

Molecular Structure and Properties

- Molecular Formula: $C_{20}H_{27}NO_3$ [2]
- Molecular Weight: 329.4 g/mol [3]
- Synonyms: (R)-4-Benzyl Albuterol, Levalbuterol Related Compound F [1][2]

Spectroscopic Data Analysis

The following sections detail the experimental data obtained from 1H NMR, ^{13}C NMR, IR, and Mass Spectrometry for a synthesized and purified sample of 4-Benzyl albuterol, as reported in the scientific literature. [4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique that provides detailed information about the carbon-hydrogen framework of a molecule. For (-)-4-Benzyl albuterol, both 1H and ^{13}C NMR are essential for confirming its structure.

Proton NMR provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. The following table summarizes the 1H NMR spectral data for 4-Benzyl albuterol. [4]

Chemical Shift (δ , ppm)	Number of Protons	Multiplicity	Assignment
1.21	9H	s	Protons of the tert-butyl group
4.66	2H	s	Protons of the benzylic CH ₂ group
7.31-7.47	5H	m	Protons of the phenyl group
Not specified in source	1H		Methine proton (CH-OH)
Not specified in source	2H		Methylene protons adjacent to the amine
Not specified in source	3H		Aromatic protons of the substituted ring
Not specified in source	1H		Amine proton (NH)
Not specified in source	1H		Hydroxyl proton (CH-OH)
Not specified in source	1H		Hydroxyl proton (CH ₂ -OH)

Data for some protons were not explicitly provided in the primary source snippet.

Carbon-13 NMR provides information about the different carbon environments in the molecule. The following table summarizes the ¹³C NMR spectral data for 4-Benzyl albuterol.

Chemical Shift (δ , ppm)	Assignment
27.04	Carbons of the tert-butyl group
52.60	Carbon of the tert-butyl quaternary center
<i>Not specified in source</i>	Methylene carbon adjacent to the amine
Not specified in source	Methine carbon (CH-OH)
<i>Not specified in source</i>	Methylene carbon of the benzylic ether
Not specified in source	Methylene carbon of the hydroxymethyl group
<i>Not specified in source</i>	Aromatic carbons of the substituted phenyl ring
Not specified in source	Aromatic carbons of the benzyl group phenyl ring

A detailed assignment for all carbons was not available in the primary source snippet.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of 4-Benzyl albuterol exhibits characteristic absorption bands corresponding to its key functional groups.^[4]

Wavenumber (cm^{-1})	Functional Group Assignment
3428.93	N-H stretching
2981.68, 2862.63	Aromatic C-H stretching
1500.88, 1454.21	C=C ring stretching (aromatic)

Mass Spectrometry (MS)

Mass spectrometry is a technique that measures the mass-to-charge ratio of ions. Electrospray ionization (ESI) is a soft ionization technique commonly used for polar molecules like (-)-4-Benzyl albuterol.

The ESI mass spectrum of 4-Benzyl albuterol shows a protonated molecular ion $[M+H]^+$ at m/z 330.2, which is consistent with its molecular weight of 329.4 g/mol .^[4]

Experimental Protocols

The following are generalized, yet detailed, protocols for acquiring the spectroscopic data presented. These protocols are based on standard laboratory practices and the information available from the primary literature.^[4]

NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of (-)-4-Benzyl albuterol in a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$, or MeOD) in an NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- 1H NMR Acquisition:
 - Acquire a standard one-dimensional 1H NMR spectrum.
 - Set the spectral width to cover the expected range of proton chemical shifts (typically 0-12 ppm).
 - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
 - Integrate the peaks to determine the relative number of protons.
- ^{13}C NMR Acquisition:
 - Acquire a standard one-dimensional ^{13}C NMR spectrum with proton decoupling.
 - Set the spectral width to cover the expected range of carbon chemical shifts (typically 0-220 ppm).
 - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio due to the low natural abundance of ^{13}C .

IR Data Acquisition

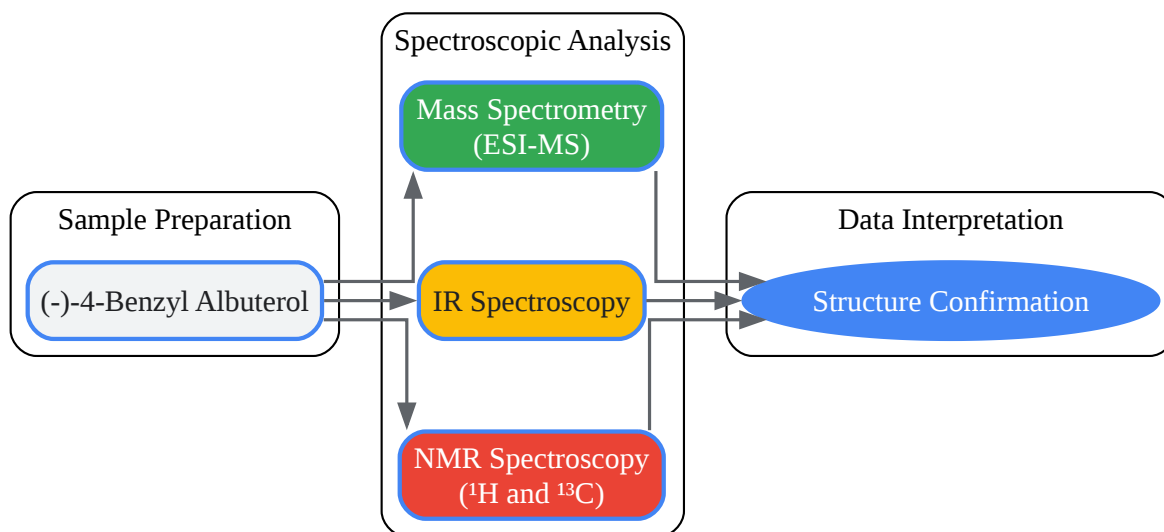
- **Sample Preparation:** Prepare the sample as a KBr (potassium bromide) pellet. Mix a small amount of (-)-4-Benzyl albuterol with dry KBr powder and press it into a thin, transparent disk.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and record the sample spectrum.
 - The instrument software will automatically subtract the background spectrum.
 - Typically, the spectrum is recorded in the range of 4000-400 cm^{-1} .

Mass Spectrometry Data Acquisition

- **Sample Preparation:** Prepare a dilute solution of (-)-4-Benzyl albuterol in a suitable solvent compatible with ESI-MS (e.g., methanol or acetonitrile, with or without a small amount of formic acid to promote protonation).
- **Instrumentation:** Use a mass spectrometer equipped with an electrospray ionization (ESI) source, such as an ion trap or quadrupole mass spectrometer.
- **Data Acquisition:**
 - Infuse the sample solution into the ESI source at a constant flow rate.
 - Operate the mass spectrometer in positive ion mode to detect the protonated molecule $[\text{M}+\text{H}]^+$.
 - Scan a mass range that includes the expected molecular ion (e.g., m/z 100-500).

Visualizing the Analytical Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of (-)-4-Benzyl albuterol.



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Caption: General workflow for the spectroscopic characterization of (-)-4-Benzyl albuterol.

Conclusion

The spectroscopic data presented in this guide provide a detailed and authoritative fingerprint for (-)-4-Benzyl albuterol. The combination of NMR, IR, and MS allows for unambiguous confirmation of its molecular structure, which is a critical step in ensuring the quality and safety of Levalbuterol and other related pharmaceutical products. The provided protocols and data serve as a valuable resource for scientists and researchers in the field of drug development and quality control.

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